

Carbobeat CP: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *accucast*

Cat. No.: *B1178887*

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Carbobeat CP is a high-performance ceramic media composed of aluminosilicate.[1][2] It is recognized for its consistent thermal, physical, and chemical properties, making it a subject of interest in various industrial and research applications. This guide provides a comprehensive overview of its manufacturer specifications and relevant experimental findings for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The following tables summarize the key quantitative specifications for Carbobeat CP, derived from manufacturer data sheets and independent research.

General Properties

Property	Value	Source
Chemical Composition	Aluminosilicate Ceramic	[1]
Material Density	3.25 g/cm ³ (3250 kg/m ³)	[1][2]
Sphericity	0.9	[2][3]
Roughness	0.9	[2]

Particle Size Distribution (Sieve Analysis)

The particle size of Carbobead CP is tightly controlled, and the following table presents a typical sieve analysis.

Mesh Size	Millimeters	Weight % Retained
Product: 12/18		
-12+16	1.700-1.180	10
-16+20	1.180-0.850	90
Product: 16/30		
-16+20	1.180-0.850	5
-20+30	0.850-0.600	90
-30+40	0.600-0.425	5
Product: 20/40		
-20+30	0.850-0.600	3
-30+40	0.600-0.425	90
-40+50	0.425-0.300	7
Product: 30/60		
-30+40	0.600-0.425	3
-40+50	0.425-0.300	90
-50+70	0.300-0.212	7
Product: 40/70		
-40+50	0.425-0.300	17
-50+70	0.300-0.212	68
-70+100	0.212-0.150	15

Source:[1]

Derived Particle Size Metrics

Property	Value (µm)
Product: 20/40	
Median Particle Diameter (D50)	730
Effective Size (D10)	648
Uniformity Coefficient (D60/D10)	1.19
Product: 30/60	
Median Particle Diameter (D50)	522
Effective Size (D10)	440
Uniformity Coefficient (D60/D10)	1.20
Product: 40/70	
Median Particle Diameter (D50)	332
Effective Size (D10)	285
Uniformity Coefficient (D60/D10)	1.23

Source:[1]

Thermal Properties

The thermal conductivity of Carbobead CP has been investigated as a function of temperature and ambient gas.

Temperature (°C)	Thermal Conductivity (W/m·K) in Air	Thermal Conductivity (W/m·K) in N ₂
~20	~0.25	~0.25
~700	~0.50	~0.50

Source:[4][5]

Elemental Composition

The elemental composition of Carbobead CP has been analyzed before and after heat treatment.

Element	Fresh (Weight %)	1200°C - 4h (Weight %)	1200°C - 32h (Weight %)	1200°C - 500h (Weight %)
O	49.95	50.91	51.37	51.59
Al	31.38	40.25	40.75	39.42
Si	6.76	2.20	3.52	4.79
Fe	11.27	3.80	2.84	4.19
Ti	0.65	1.90	1.52	-

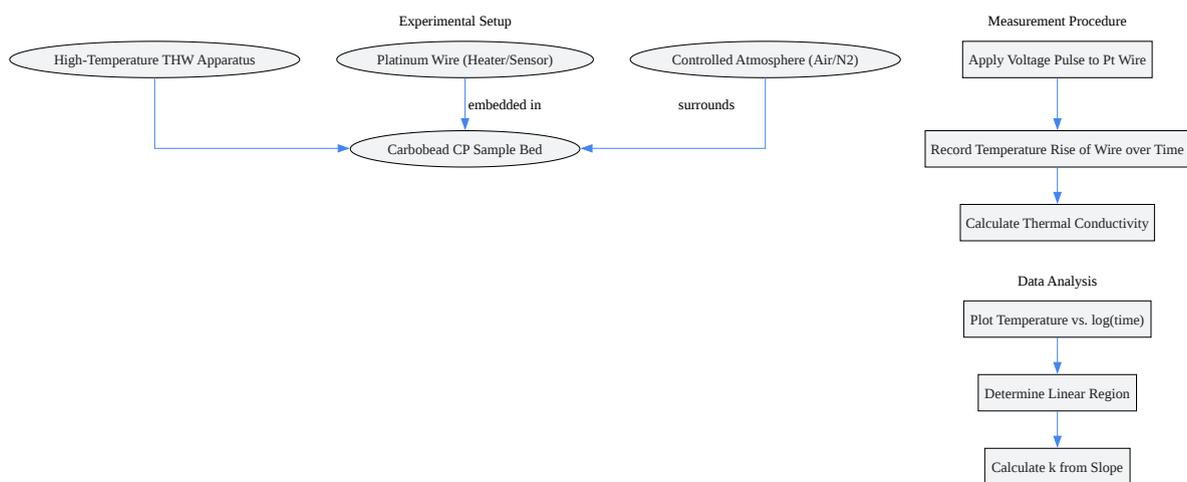
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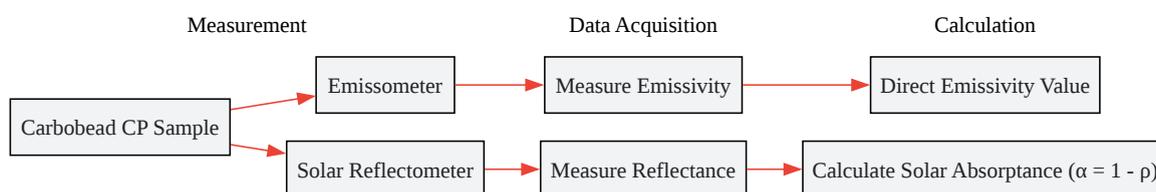
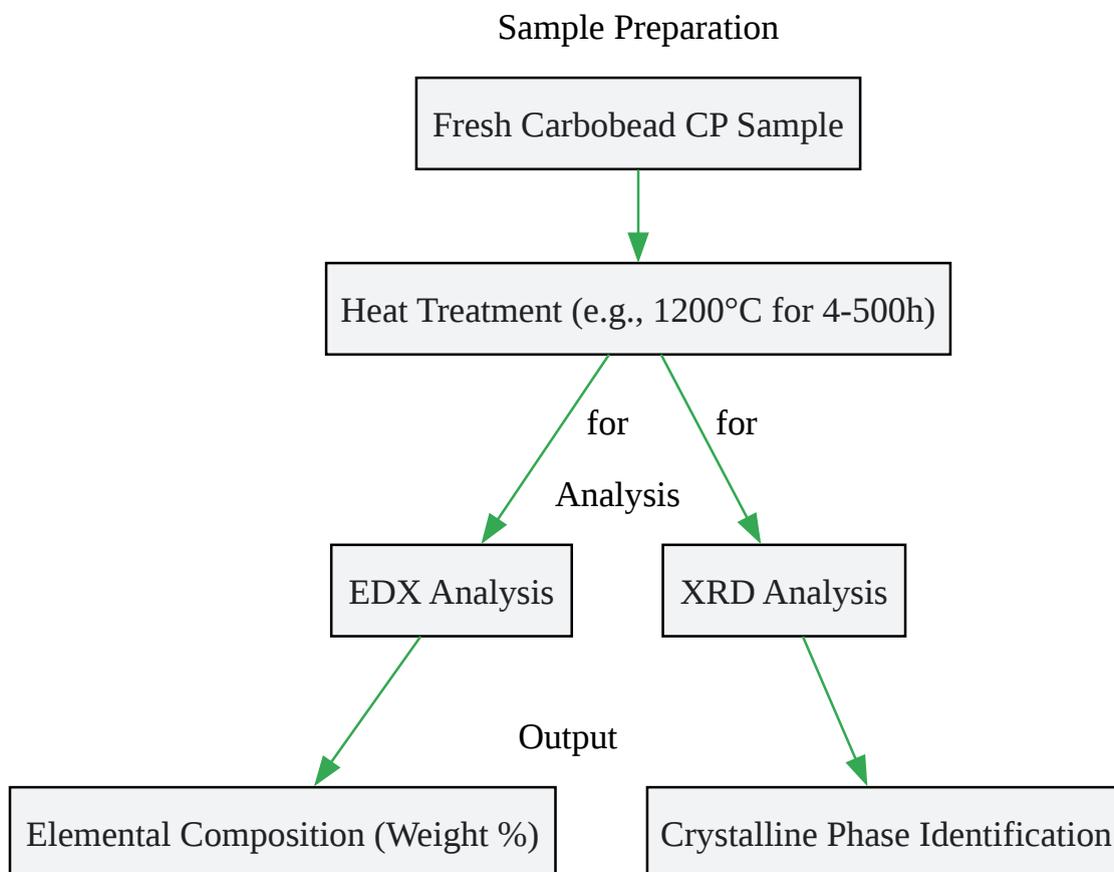
Experimental Protocols

Detailed experimental protocols for all manufacturer specifications are not publicly available. However, the following methodologies have been cited in research literature for the characterization of Carbobead CP.

Thermal Conductivity Measurement

The thermal conductivity of Carbobead CP beds is measured using the transient hot-wire (THW) method.[5] This technique is suitable for measuring the thermal properties of porous materials over a range of temperatures.





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